

# Heptanedioate and Its Derivatives: A Technical Overview

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## Compound of Interest

Compound Name: *Heptanedioate*

Cat. No.: *B1236134*

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This guide provides an in-depth look at **heptanedioate**, its parent acid, and a common derivative, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Data

**Heptanedioate** is the conjugate base of heptanedioic acid, also known as pimelic acid. In scientific literature and commercial databases, information may be indexed under the acid form or its various ester derivatives. For clarity, this guide presents data for both heptanedioic acid and its dimethyl ester, dimethyl **heptanedioate**.

Compound	Synonyms	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Heptanedioic acid	Pimelic acid, 1,5-Pentanedicarboxylic acid	111-16-0	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>	160.1678[1]
Dimethyl heptanedioate	Dimethyl pimelate, Heptanedioic acid, dimethyl ester	1732-08-7[2][3][4]	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	188.22[2][4][5]
Heptanedioate (dianion)	Pimelate(2-)	Not applicable	C <sub>7</sub> H <sub>10</sub> O <sub>4</sub> <sup>2-</sup>	158.15[6]

## Experimental Data and Protocols

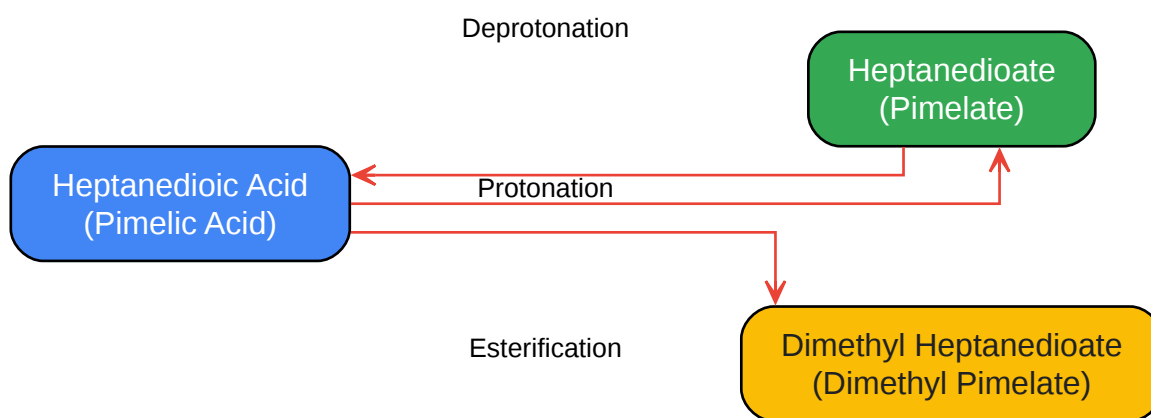
Further investigation is required to provide detailed experimental protocols. This section will be updated with methodologies for key experiments upon sourcing relevant scientific literature.

## Biological Significance and Signaling Pathways

A comprehensive search of biological databases and literature is underway to identify and illustrate the signaling pathways in which **heptanedioate** and its derivatives may be involved.

### Logical Relationship of **Heptanedioate** Species

The following diagram illustrates the chemical relationship between heptanedioic acid, its conjugate base **heptanedioate**, and its dimethyl ester derivative.



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Caption: Chemical relationship between heptanedioic acid and its derivatives.

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## References

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- 6. Pimelate(2-) | C<sub>7</sub>H<sub>10</sub>O<sub>4</sub><sup>2-</sup> | CID 5242388 - PubChem [pubchem.ncbi.nlm.nih.gov]
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